

Application Notes and Protocols for Ascomycin in Cell Culture

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Compound of Interest

Compound Name: Ascomycin

Cat. No.: B7888174

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Introduction

Ascomycin, also known by the synonyms FK-520, FR900520, and Immunomycin, is a macrolide antibiotic produced through the fermentation of the bacterium *Streptomyces hygroscopicus*.^{[1][2]} It is a structural analog of Tacrolimus (FK-506) and a potent immunosuppressant.^[1] Its primary mechanism of action involves the formation of a complex with the immunophilin FKBP12 (FK506-binding protein 12).^[3] This **Ascomycin**-FKBP12 complex then binds to and inhibits calcineurin, a calcium-dependent serine/threonine protein phosphatase.^{[4][3]} The inhibition of calcineurin blocks the dephosphorylation of the Nuclear Factor of Activated T-cells (NFAT), preventing its translocation to the nucleus and subsequent transcription of key cytokines like Interleukin-2 (IL-2), IL-4, and interferon- γ .^{[1][5]} This action effectively suppresses the T-cell mediated immune response.

These application notes provide a detailed protocol for the preparation of **Ascomycin** stock solutions for use in cell culture experiments, ensuring reproducibility and efficacy for researchers in immunology, drug development, and related fields.

Physicochemical and Solubility Data

Proper preparation of **Ascomycin** solutions begins with an understanding of its physical and chemical properties. The following tables summarize key quantitative data for **Ascomycin**.

Table 1: Physicochemical Properties of **Ascomycin**

Property	Value	Reference
Synonyms	FK-520, FR900520, Immunomycin	[1]
Molecular Formula	C ₄₃ H ₆₉ NO ₁₂	[6]
Molecular Weight	792.0 g/mol	
Appearance	White to light yellow crystalline solid	[6]
Purity	≥98%	

Table 2: Solubility of **Ascomycin** in Common Solvents

Solvent	Solubility	Reference(s)
Dimethyl Sulfoxide (DMSO)	≥38.9 mg/mL, approx. 30 mg/mL, up to 100 mg/mL	[7]
Ethanol	Approx. 20 mg/mL, up to 100 mg/mL	[6][7]
Dimethylformamide (DMF)	Approx. 30 mg/mL	
Methanol	Soluble (10 mg/mL)	[8]
Water	Very poorly soluble / Insoluble	[6][7]
1:1 DMF:PBS (pH 7.2)	Approx. 0.5 mg/mL	

Experimental Protocols

Protocol 1: Preparation of a 10 mM **Ascomycin** Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution, which can be later diluted to the desired working concentration in cell culture media.

Materials:

- **Ascomycin** powder (FW: 792.0 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, amber or foil-wrapped microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Sterile pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Procedure:

- Safety First: **Ascomycin** is a potent compound. Handle the powder in a chemical fume hood or a designated containment area. Always wear appropriate PPE.
- Weighing: Accurately weigh a desired amount of **Ascomycin** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 7.92 mg of **Ascomycin**.
 - Calculation:
 - Desired Molarity (M) = 10 mM = 0.01 mol/L
 - Molecular Weight (MW) = 792.0 g/mol
 - Volume (V) = 1 mL = 0.001 L
 - Mass (g) = $M \times MW \times V = 0.01 \text{ mol/L} \times 792.0 \text{ g/mol} \times 0.001 \text{ L} = 0.00792 \text{ g} = 7.92 \text{ mg}$
- Dissolving:
 - Transfer the weighed **Ascomycin** powder into a sterile tube.
 - Add the calculated volume of DMSO (e.g., 1 mL for 7.92 mg of powder).
 - Cap the tube securely and vortex until the powder is completely dissolved.

- To aid dissolution, the tube can be gently warmed to 37°C for 10 minutes or briefly sonicated in an ultrasonic bath.[\[9\]](#)
- Sterilization: Stock solutions prepared in 100% DMSO or ethanol do not typically require filter sterilization.[\[10\]](#) Ensure that the solvent used is sterile and all procedures are performed using aseptic techniques in a laminar flow hood.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots (e.g., 20-50 µL) in sterile, light-protected tubes.
 - This prevents contamination and degradation from repeated freeze-thaw cycles.
 - Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
- Storage: Store the aliquoted stock solution at -20°C. The solid compound should also be stored at -20°C, where it is stable for at least 4 years.[\[11\]](#)

Protocol 2: Preparation of **Ascomycin** Working Solution for Cell Culture

Procedure:

- Thawing: Remove one aliquot of the frozen **Ascomycin** stock solution from the -20°C freezer and thaw it at room temperature.
- Dilution:
 - Warm the required volume of complete cell culture medium to 37°C.
 - Dilute the stock solution directly into the pre-warmed medium to achieve the final desired working concentration (e.g., 0.1 nM to 100 µM).
 - Crucial Step: Due to the poor aqueous solubility of **Ascomycin**, it is critical to add the stock solution dropwise into the culture medium while gently vortexing or swirling the medium. This ensures rapid dispersal and prevents precipitation of the compound.

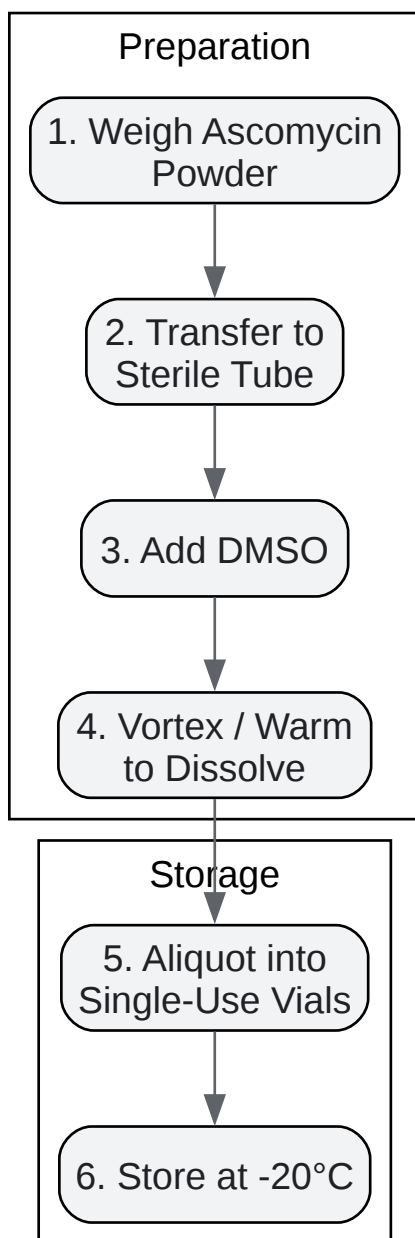
- Final Application: Immediately add the **Ascomycin**-containing medium to your cell cultures. It is not recommended to store aqueous solutions of **Ascomycin** for more than one day.[\[11\]](#)

Table 3: Recommended Storage Conditions

Form	Temperature	Duration	Notes	Reference
Solid Powder	-20°C	≥ 4 years	Keep tightly sealed and protected from light.	
Stock Solution	-20°C	Several months	Aliquot to avoid freeze-thaw cycles.	
Aqueous Solution	2-8°C	≤ 1 day	Not recommended for long-term storage.	[11]

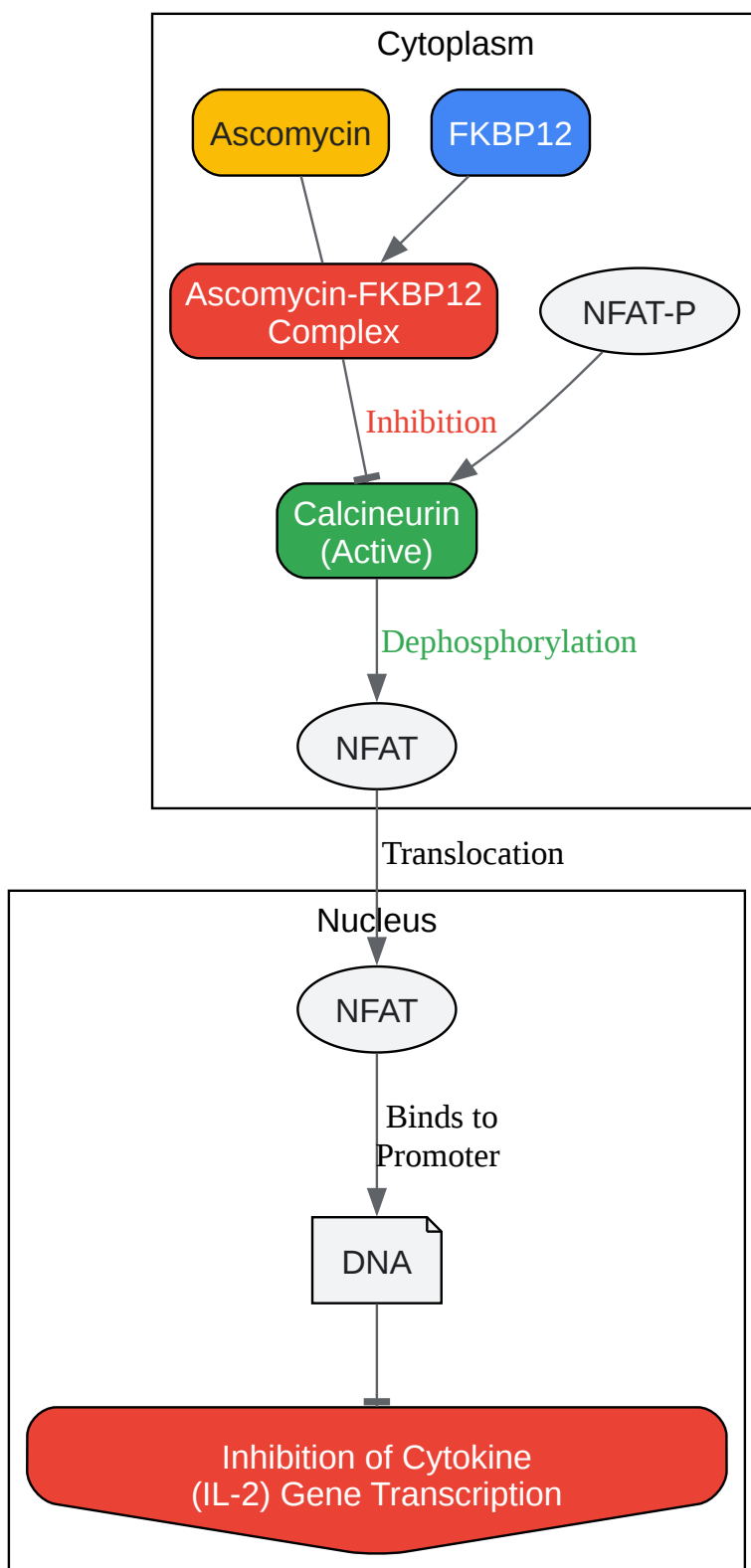
Visualized Workflows and Pathways

The following diagrams illustrate the experimental workflow for preparing the stock solution and the molecular pathway of **Ascomycin**'s action.



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Caption: Workflow for **Ascomycin** Stock Solution Preparation.



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Caption: **Ascomycin's** Mechanism of Action via Calcineurin Inhibition.

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References

- 1. Ascomycin - Wikipedia [en.wikipedia.org]
- 2. Bioprocess and genetic engineering aspects of ascomycin production: a review - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Ascomycin and FK506: pharmacology and therapeutic potential as anticonvulsants and neuroprotectants - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Ascomycin and FK506: Pharmacology and Therapeutic Potential as Anticonvulsants and Neuroprotectants - PMC [pmc.ncbi.nlm.nih.gov]
- 5. agscientific.com [agscientific.com]
- 6. chembk.com [chembk.com]
- 7. toku-e.com [toku-e.com]
- 8. sigmaaldrich.com [sigmaaldrich.com]
- 9. apexbt.com [apexbt.com]
- 10. ProtocolsAntibioticStockSolutions < Lab < TWiki [barricklab.org]
- 11. cdn.caymanchem.com [cdn.caymanchem.com]
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